

Nitenpyram-d3: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Nitenpyram-d3

Cat. No.: B10795696

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This technical guide provides an in-depth overview of **Nitenpyram-d3**, a deuterated isotopologue of the neonicotinoid insecticide Nitenpyram. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, mechanism of action, and analytical applications.

Core Chemical Data

Nitenpyram-d3 is primarily utilized as an internal standard for the precise quantification of Nitenpyram in various matrices using mass spectrometry-based methods.^{[1][2]} Its key chemical identifiers and properties are summarized in the table below.

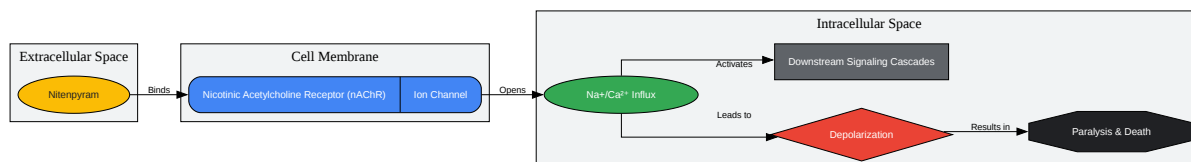
Property	Value
CAS Number	Not publicly available; assigned by chemical suppliers.
Molecular Formula	C ₁₁ H ₁₂ D ₃ ClN ₄ O ₂ [1]
Molecular Weight	273.7 g/mol [1]
Formal Name	(1E)-N-[(6-chloro-3-pyridinyl)methyl]-N-ethyl-N'-methyl-d3-2-nitro-1,1-ethenediamine[1]
Appearance	Pale yellow crystalline solid[3][4]
Solubility	High solubility in water. Soluble in methanol and DMSO.[1][3]

Mechanism of Action: Targeting Insect Nicotinic Acetylcholine Receptors

Nitenpyram, and by extension its deuterated form, functions as a potent insect neurotoxin.[3] It belongs to the neonicotinoid class of insecticides, which act as agonists at the nicotinic acetylcholine receptors (nAChRs) in the central nervous system of insects.[3][5]

The binding of Nitenpyram to these receptors is effectively irreversible, leading to the blockage of neural signaling.[3] This disruption of neurotransmission results in a cessation of ion flow across the postsynaptic membrane, causing rapid paralysis and subsequent death of the insect.[3] A key advantage of Nitenpyram is its high selectivity for insect nAChRs over their mammalian counterparts, which contributes to its targeted insecticidal activity.[3]

The signaling pathway initiated by the binding of an agonist like Nitenpyram to the nAChR is a critical area of study. The following diagram illustrates a generalized signaling cascade following nAChR activation.



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Nitenpyram's interaction with the nicotinic acetylcholine receptor.

Experimental Protocols: Quantification of Nitenpyram

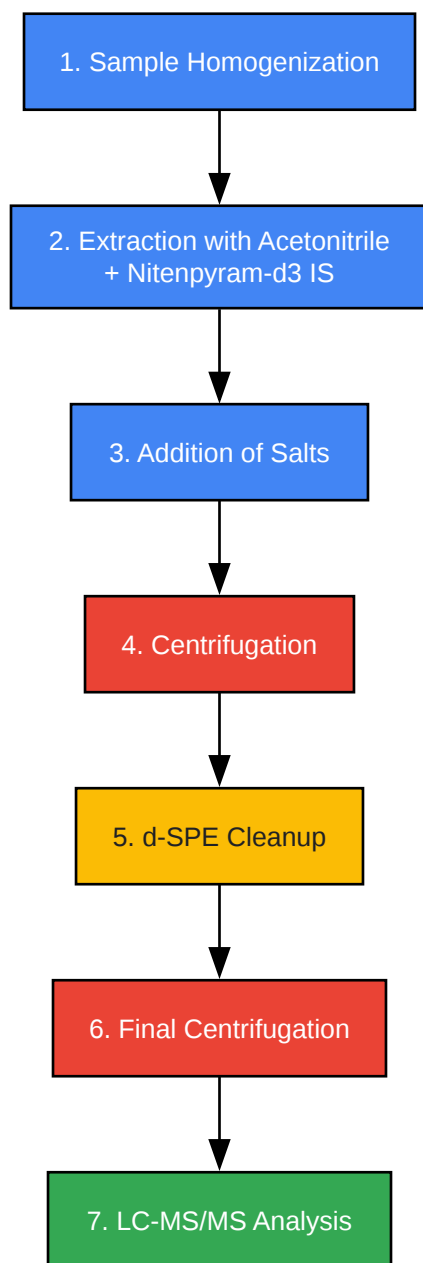
Nitenpyram-d3 is the internal standard of choice for the accurate quantification of Nitenpyram in complex matrices such as agricultural products and biological samples.[1] The use of a stable isotope-labeled internal standard is crucial for correcting for matrix effects and variations in instrument response. The following outlines a typical experimental workflow for the analysis of Nitenpyram using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis in food matrices.[6]

- Homogenization: Weigh a representative portion of the sample (e.g., 10-15 g of a fruit or vegetable) into a centrifuge tube.
- Extraction: Add an appropriate volume of water and an extraction solvent, typically acetonitrile.[7] Fortify the sample with a known concentration of **Nitenpyram-d3** internal standard.

- Salting Out: Add a salt mixture (commonly magnesium sulfate and sodium chloride) to induce phase separation.
- Centrifugation: Centrifuge the sample to separate the acetonitrile layer containing the analytes from the aqueous and solid matrix components.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer an aliquot of the acetonitrile extract to a tube containing a d-SPE sorbent (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove nonpolar interferences) and magnesium sulfate to remove residual water.
- Final Preparation: Centrifuge the sample and collect the supernatant for LC-MS/MS analysis.



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A typical workflow for the QuEChERS sample preparation method.

LC-MS/MS Analysis

Quantitative analysis is performed by LC-MS/MS in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity.[6]

Parameter	Typical Conditions
LC Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile or Methanol with 0.1% formic acid
Gradient	A suitable gradient program to achieve chromatographic separation
Flow Rate	0.2-0.4 mL/min
Injection Volume	1-10 μ L
Ionization Source	Electrospray Ionization (ESI), positive mode
MRM Transitions	Specific precursor-to-product ion transitions for Nitenpyram and Nitenpyram-d3 are monitored. For Nitenpyram (precursor m/z 271.1), characteristic product ions would be selected. For Nitenpyram-d3 (precursor m/z 274.1), the corresponding product ions would be monitored.

Synthesis of Nitenpyram-d3

The synthesis of deuterated compounds often involves introducing deuterium at a late stage of the synthesis of the non-deuterated analogue or using deuterated starting materials. While the specific, proprietary synthesis of commercially available **Nitenpyram-d3** is not publicly disclosed, general methods for deuteration are well-established in medicinal and synthetic chemistry. These can include metal-catalyzed hydrogen-deuterium exchange reactions or the use of deuterated reagents in the synthetic pathway. The synthesis of Nitenpyram itself involves a multi-step reaction starting from 2-chloro-5-chloromethylpyridine.[3] The deuterons in **Nitenpyram-d3** are located on the N'-methyl group.

Conclusion

Nitenpyram-d3 is an essential tool for the accurate and reliable quantification of Nitenpyram in various scientific investigations, from environmental monitoring to food safety analysis. Its use

in conjunction with sensitive analytical techniques like LC-MS/MS provides researchers with the high-quality data necessary for their studies. Understanding its mechanism of action as a neonicotinoid insecticide further contextualizes its importance in the broader field of toxicology and pharmacology. This guide provides a foundational understanding for professionals working with this important analytical standard.

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